

Empagliflozin-d4: Comprehensive Disposal Procedures for Laboratory Settings

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Compound of Interest

Compound Name: Empagliflozin-d4

Cat. No.: B1157258

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This document provides essential safety and logistical information for the proper disposal of **Empagliflozin-d4**. Given the nature of this compound as a deuterated analogue of an active pharmaceutical ingredient and conflicting safety data, a cautious approach to its disposal is paramount to ensure personnel safety and environmental protection. This guide offers procedural, step-by-step instructions for the handling and disposal of **Empagliflozin-d4** in a laboratory environment.

Hazard Assessment and Disposal Classification

Empagliflozin-d4 is a deuterated version of Empagliflozin, a sodium-glucose co-transporter 2 (SGLT2) inhibitor. While some safety data sheets (SDS) classify this compound as non-hazardous, others indicate potential health risks, including reproductive toxicity. Specifically, at least one supplier has classified **Empagliflozin-d4** under Reproductive Toxicity Category 2, with hazard statement H361: "Suspected of damaging fertility or the unborn child"^[1]. Chemicals with this classification are considered "Particularly Hazardous Substances" and require stringent handling and disposal protocols^{[2][3][4]}.

Due to the conflicting classifications and the potential for reproductive toxicity, it is recommended that all **Empagliflozin-d4** waste be managed as hazardous chemical waste. This precautionary principle ensures the highest level of safety for laboratory personnel and compliance with environmental regulations.

Quantitative Data Summary

The following table summarizes key quantitative data for **Empagliflozin-d4**, compiled from various supplier safety data sheets.

Property	Value	Source
Molecular Formula	C ₂₃ H ₂₃ D ₄ ClO ₇	[5][6]
Molecular Weight	454.93 g/mol	[5][6]
GHS Hazard Statements	H302 (Harmful if swallowed), H361/H362 (Suspected of damaging fertility or the unborn child. May cause harm to breast-fed children)	[1]
Storage Temperature	Powder: -20°C (3 years), 4°C (2 years); In solvent: -80°C (6 months), -20°C (1 month)	
Water Solubility	Very slightly soluble in water (pH 1-7.4)	[7]
Log Kow	1.73	[7]

Experimental Protocols: Step-by-Step Disposal Procedures

This section provides detailed methodologies for the safe disposal of **Empagliflozin-d4** waste. These procedures are based on general best practices for handling hazardous pharmaceutical and chemical waste in a research setting.

Personal Protective Equipment (PPE)

Before handling **Empagliflozin-d4** waste, ensure the following PPE is worn:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.

- Lab Coat: A standard laboratory coat.

Waste Segregation and Collection

Proper segregation of waste is critical to prevent accidental chemical reactions and ensure compliant disposal.

- Solid Waste:
 - Collect all solid waste contaminated with **Empagliflozin-d4**, such as unused or expired pure compound, contaminated gloves, weigh boats, and pipette tips, in a dedicated, clearly labeled hazardous waste container.
 - The container must be made of a compatible material (e.g., polyethylene) and have a secure, screw-top lid.
 - Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Liquid Waste:
 - Collect solutions containing **Empagliflozin-d4** in a dedicated, leak-proof, and shatter-resistant hazardous waste container (e.g., a plastic-coated glass bottle or a polyethylene carboy).
 - The container must have a secure, screw-top lid.
 - Do not pour any liquid waste containing **Empagliflozin-d4** down the drain.
- Sharps Waste:
 - Any sharps (e.g., needles, syringes, broken glass) contaminated with **Empagliflozin-d4** must be disposed of in a designated sharps container that is puncture-resistant and leak-proof.

Waste Container Labeling

All hazardous waste containers must be properly labeled immediately upon the first addition of waste. The label should include:

- The words "Hazardous Waste."
- The full chemical name: "**Empagliflozin-d4**."
- The approximate concentration and quantity of the waste.
- The date the waste was first added to the container (accumulation start date).
- The name of the principal investigator or laboratory contact.

Storage of Hazardous Waste

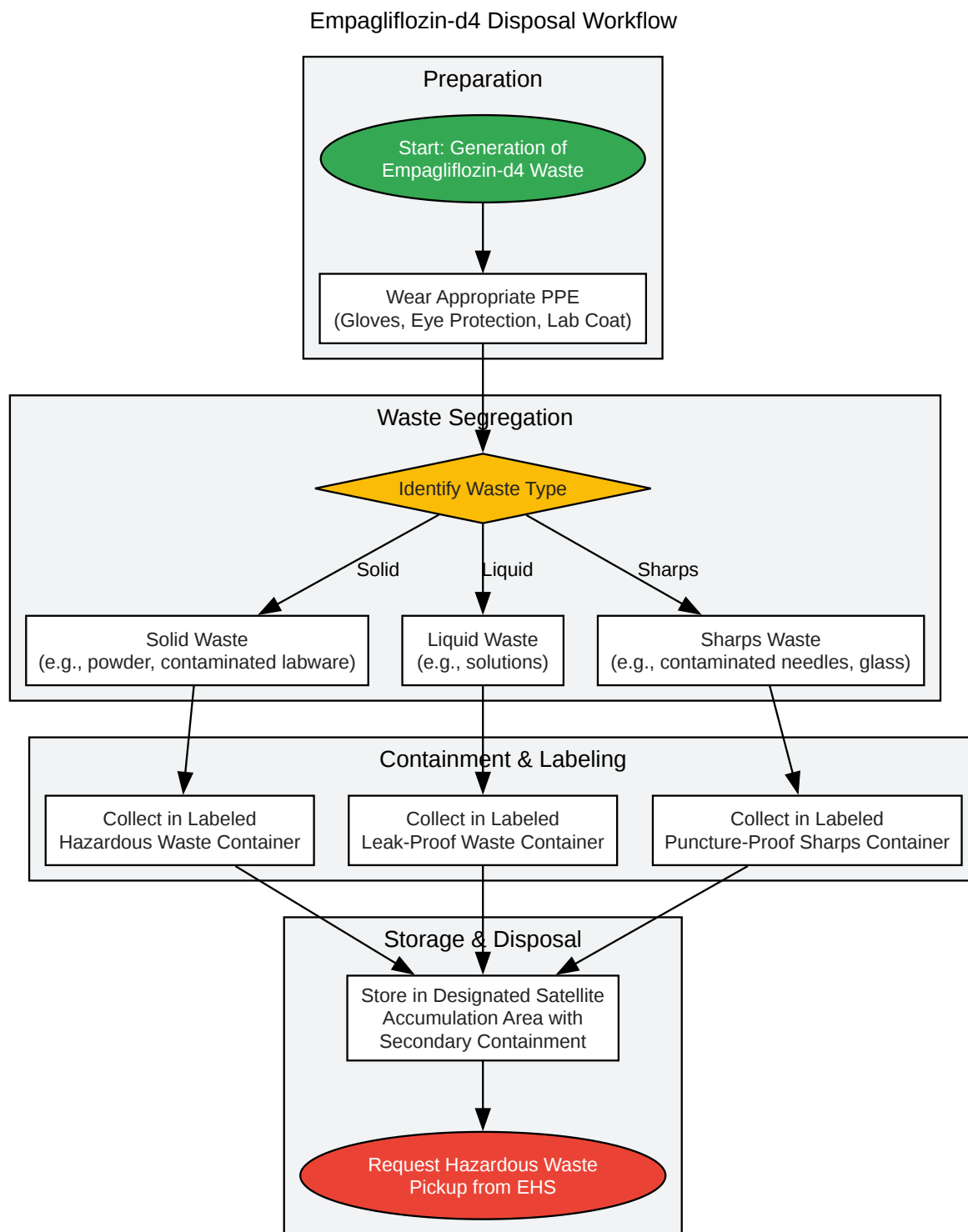
- Store waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.
- Ensure containers are kept closed except when adding waste.
- Store in secondary containment (e.g., a chemical-resistant tray or tub) to contain any potential leaks or spills.
- Segregate the **Empagliflozin-d4** waste from incompatible materials.

Requesting Waste Pickup

- Once the waste container is full or has reached the storage time limit set by your institution (typically 90-180 days), contact your institution's EHS department to schedule a hazardous waste pickup.
- Do not overfill containers; leave at least 10% headspace to allow for expansion.

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Empagliflozin-d4**.



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Caption: Logical workflow for the safe disposal of **Empagliflozin-d4** waste.

By adhering to these procedures, researchers can ensure the safe and compliant disposal of **Empagliflozin-d4**, minimizing risks to personnel and the environment. Always consult your institution's specific hazardous waste management plan and Environmental Health and Safety department for any additional requirements.

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